

Solubility Profile of NH₂-PEG₂-methyl acetate: A Technical Guide

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Compound of Interest

Compound Name: NH₂-PEG₂-methyl acetate

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This in-depth technical guide provides a comprehensive overview of the solubility characteristics of **NH₂-PEG₂-methyl acetate**, a bifunctional linker commonly utilized in the development of Proteolysis Targeting Chimeras (PROTACs). The information is intended for researchers, chemists, and formulation scientists in the field of drug discovery and development.

Overview of NH₂-PEG₂-methyl acetate

NH₂-PEG₂-methyl acetate is a hydrophilic, short-chain polyethylene glycol (PEG) linker containing a terminal amine group and a methyl ester. This heterobifunctional structure allows for its conjugation to two different molecular entities, making it a valuable component in the synthesis of PROTACs and other targeted therapies. The PEG chain enhances the solubility and pharmacokinetic properties of the resulting conjugate. Understanding its solubility in various solvents is critical for its effective use in synthesis, purification, and formulation.

Quantitative Solubility Data

The solubility of a compound is dependent on its physical form (e.g., free base vs. salt) and the properties of the solvent. The following table summarizes the available quantitative solubility data for **NH₂-PEG₂-methyl acetate** hydrochloride. It is important to note that hygroscopic solvents like DMSO can have variable water content, which can significantly impact solubility. Therefore, using freshly opened, anhydrous solvents is recommended for reproducibility.

Solvent/System	Concentration	Observations	Citation
Dimethyl Sulfoxide (DMSO)	100 mg/mL (468.03 mM)	Requires sonication. Hygroscopic DMSO can affect solubility.	[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2.5 mg/mL (11.70 mM)	Clear solution is formed after sonication.	[1]
10% DMSO, 90% (20% SBE- β -CD in Saline)	2.5 mg/mL (11.70 mM)	Clear solution is formed after sonication.	[1]

Note: The available data is for the hydrochloride salt of **NH2-PEG2-methyl acetate**.

Experimental Protocol for Solubility Determination

While specific experimental data for a wide range of solvents is not readily available, a standard method for determining the thermodynamic solubility of a compound like **NH2-PEG2-methyl acetate** is the shake-flask method. This method measures the equilibrium solubility of a compound in a given solvent.

Objective: To determine the saturation solubility of **NH2-PEG2-methyl acetate** in a selected solvent.

Materials:

- **NH2-PEG2-methyl acetate**
- Selected solvent (e.g., water, ethanol, DMSO)
- Vials with screw caps
- Orbital shaker or rotator
- Centrifuge
- Analytical balance

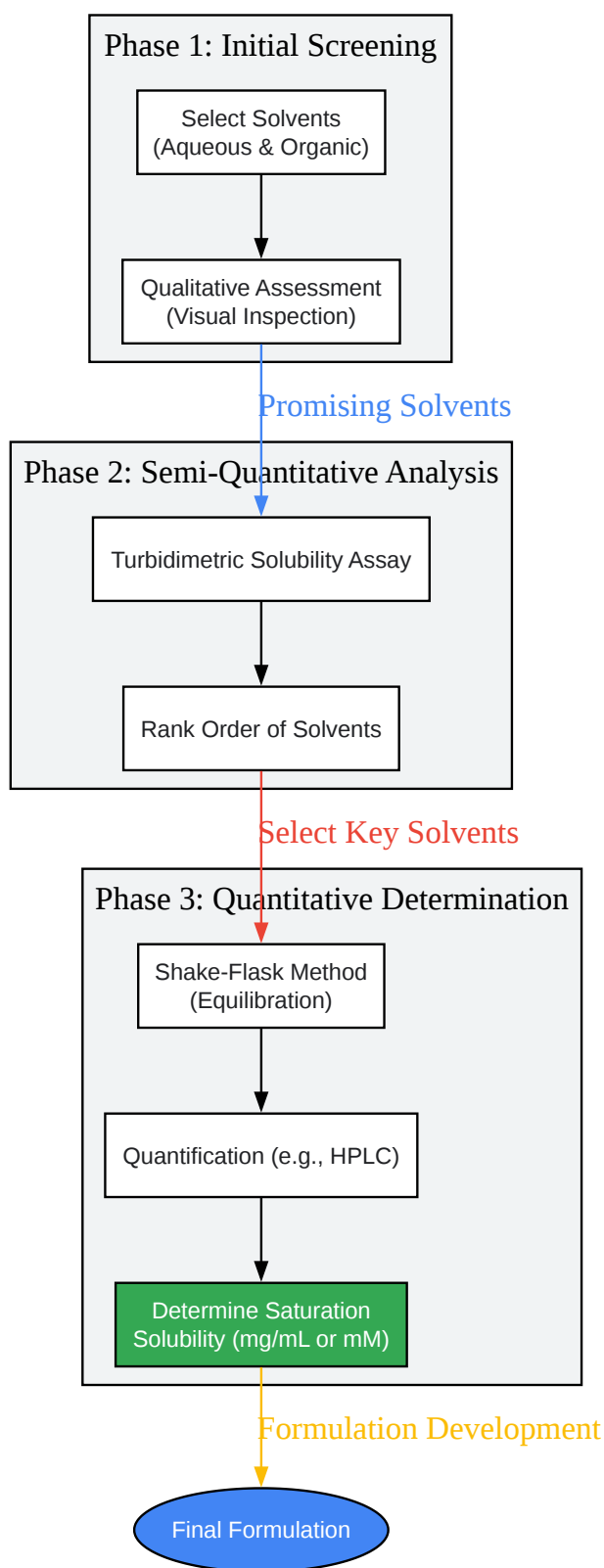
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or ELSD) or other quantitative analytical technique.

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **NH2-PEG2-methyl acetate** to a known volume of the selected solvent in a vial. The excess solid should be clearly visible.
- **Equilibration:** Tightly cap the vial and place it on an orbital shaker or rotator in a temperature-controlled environment (e.g., 25 °C). Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) to ensure that the solution is saturated and in equilibrium with the solid phase.
- **Phase Separation:** After equilibration, centrifuge the vial at a high speed to pellet the excess undissolved solid.
- **Sample Collection and Dilution:** Carefully collect an aliquot of the clear supernatant. Dilute the supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
- **Quantification:** Analyze the diluted sample using a calibrated HPLC method to determine the concentration of **NH2-PEG2-methyl acetate**.
- **Calculation:** Calculate the original concentration in the saturated solution by accounting for the dilution factor. This value represents the solubility of the compound in the tested solvent.

Visualizing the Solubility Assessment Workflow

The following diagram illustrates a logical workflow for assessing the solubility of a research compound like **NH2-PEG2-methyl acetate**.



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Caption: Workflow for Solubility Assessment of a Research Compound.

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References

- 1. medchemexpress.com [medchemexpress.com]
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